

N-Nitroso-Clozapine: A Comprehensive Toxicological Profile

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Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

Cat. No.: B16350496

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Abstract

N-nitroso-clozapine is a nitrosamine impurity that can be present in clozapine, an atypical antipsychotic medication. Nitrosamines are a class of compounds of significant concern due to their potential carcinogenic properties. This technical guide provides a comprehensive overview of the toxicological profile of **N-nitroso-clozapine**, drawing from regulatory guidance, data on structurally related nitrosamines, and the known toxicology of clozapine's reactive metabolites. Due to a lack of direct toxicological studies on **N-nitroso-clozapine**, this profile is largely based on inferred mechanisms and data from related compounds. This document is intended to serve as a resource for researchers, scientists, and drug development professionals involved in the safety assessment of pharmaceuticals.

Chemical Identity and Regulatory Landscape

N-nitroso-clozapine is a derivative of clozapine formed by the nitrosation of the secondary amine group in the clozapine molecule.^[1] Its presence in the final drug product is strictly controlled by regulatory agencies worldwide.

Table 1: Chemical and Regulatory Information for **N-Nitroso-Clozapine**

Parameter	Value	Reference
IUPAC Name	8-chloro-11-(4-nitrosopiperazin-1-yl)-5H-dibenzo[b,e][1,2]diazepine	[3]
CAS Number	156632-03-0	[4]
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O	[1]
Molecular Weight	341.80 g/mol	[1]
Synonyms	N-Nitroso N-Desmethyl Clozapine, N-nitroso-clozapine EP Impurity C	[1][3]
FDA Recommended Acceptable Intake (AI) Limit	1500 ng/day	[2][5]
EMA Recommended Acceptable Intake (AI) Limit	400 ng/day	[6]
HSA Recommended Acceptable Intake (AI) Limit	400 ng/day (for EP Impurity C)	[7]

Toxicological Data

Direct quantitative toxicological data for **N-nitroso-clozapine**, such as LD50 (median lethal dose) or NOAEL (No-Observed-Adverse-Effect Level), are not readily available in the public domain. A material safety data sheet for a related impurity indicates no available data for acute toxicity, carcinogenicity, or mutagenicity.[8] The primary quantitative toxicological information comes from the acceptable intake limits established by regulatory bodies, which are derived from carcinogenic potency categorization approaches for nitrosamines.[2]

Table 2: Summary of Available Toxicological Endpoints for **N-Nitroso-Clozapine**

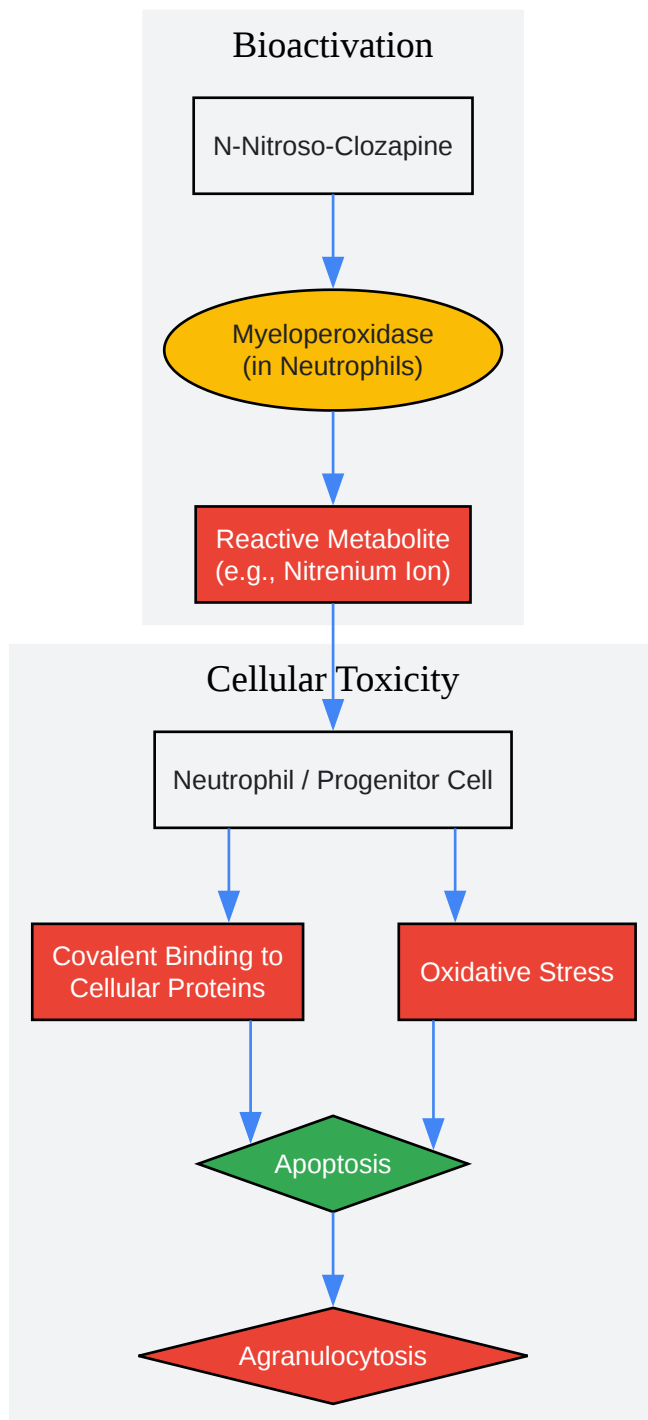
Toxicological Endpoint	Result/Data	Notes
Acute Oral Toxicity (LD50)	No data available	Inferred to be of concern based on the nitrosamine class.
Genotoxicity (Ames Test)	No direct data available	Nitrosamines as a class are often mutagenic in the Ames test, typically requiring metabolic activation.[9]
Genotoxicity (In Vitro Micronucleus)	No direct data available	A standard assay for detecting clastogenicity.
Carcinogenicity	No direct data available	Classified as a potential carcinogen based on its chemical structure as a nitrosamine.

Postulated Mechanisms of Toxicity

The toxicological effects of **N-nitroso-clozapine** are believed to be mediated through two primary pathways, extrapolated from the known mechanisms of nitrosamine carcinogenicity and clozapine-induced toxicity.

Genotoxicity via DNA Adduct Formation

Similar to other nitrosamines, **N-nitroso-clozapine** is likely to undergo metabolic activation by cytochrome P450 (CYP) enzymes in the liver. This bioactivation is hypothesized to generate a reactive electrophilic species, a diazonium ion, which can then covalently bind to cellular macromolecules, including DNA. The formation of DNA adducts can lead to mutations during DNA replication, initiating the process of carcinogenesis.



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- To cite this document: BenchChem. [N-Nitroso-Clozapine: A Comprehensive Toxicological Profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16350496/docs#n-nitroso-clozapine-a-comprehensive-toxicological-profile>]

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